

# Hentetracontane stability and proper storage conditions

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## Compound of Interest

Compound Name: Hentetracontane

Cat. No.: B1581311

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## Technical Support Center: Hentetracontane

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **hentetracontane**.

## Frequently Asked Questions (FAQs)

Q1: What is **hentetracontane** and what are its basic properties?

**Hentetracontane**, also known as untriacontane, is a long-chain saturated hydrocarbon with the chemical formula  $C_{31}H_{64}$ .<sup>[1][2][3][4]</sup> It is a white, waxy solid at room temperature and is practically insoluble in water but soluble in organic solvents like heptane, benzene, and petroleum ether.<sup>[1][5]</sup>

Q2: How stable is **hentetracontane**?

**Hentetracontane** is a relatively inert and stable compound under recommended storage conditions.<sup>[5][6]</sup> As a long-chain alkane, it is not highly reactive.<sup>[1]</sup> However, its stability can be compromised by certain environmental factors.

Q3: What are the ideal storage conditions for **hentetracontane**?

To ensure its long-term stability, **hentetracontane** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[2][6][7]</sup> For optimal shelf life, a storage temperature of

-20°C is recommended, which can preserve the compound for at least four years.[8] It should be protected from excessive heat, light, and moisture.[6][9]

Q4: What are the known incompatibilities of **hentetracontane**?

The primary incompatibility of **hentetracontane** is with strong oxidizing agents.[5][6] Contact with these substances should be avoided to prevent vigorous reactions.

## Troubleshooting Guide

Problem: I've observed a change in the physical appearance of my **hentetracontane** sample (e.g., discoloration, clumping). What could be the cause?

- Possible Cause: Exposure to contaminants, moisture, or excessive heat. While **hentetracontane** is stable, long-term improper storage can lead to physical changes. Clumping could indicate moisture absorption. Discoloration might suggest the presence of impurities or slow oxidation, especially if exposed to heat and air over extended periods.
- Solution:
  - Verify Storage Conditions: Ensure the compound is stored in a tightly sealed container in a cool, dry place, away from direct light.
  - Purity Check: If you suspect contamination or degradation, consider re-purifying the material. The melting point is a good indicator of purity; for pure **hentetracontane**, it should be in the range of 67-69.3 °C.[1][10]
  - Inert Atmosphere: For long-term storage, especially of high-purity samples for sensitive applications, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation risk.

Problem: My experimental results are inconsistent when using **hentetracontane**. Could the compound's stability be a factor?

- Possible Cause: While **hentetracontane** itself is largely inert, degradation is possible under harsh experimental conditions. High temperatures, the presence of strong oxidizers, or certain catalysts in your reaction mixture could potentially lead to side reactions.

- Solution:
  - Analyze Reaction Conditions: Review your experimental protocol for aggressive reagents or conditions that might affect a long-chain alkane.
  - Control Temperature: Avoid excessive heating during your experiments unless specified by the protocol.
  - Inert Reaction Environment: If your experiment is sensitive to oxidation, conduct it under an inert atmosphere.
  - Purity of Starting Material: Always ensure the purity of your **hentetracontane** before use, as impurities could interfere with your reaction.

Problem: **Hentetracontane** is a waxy solid and is difficult to handle and weigh accurately. What is the best way to manage this?

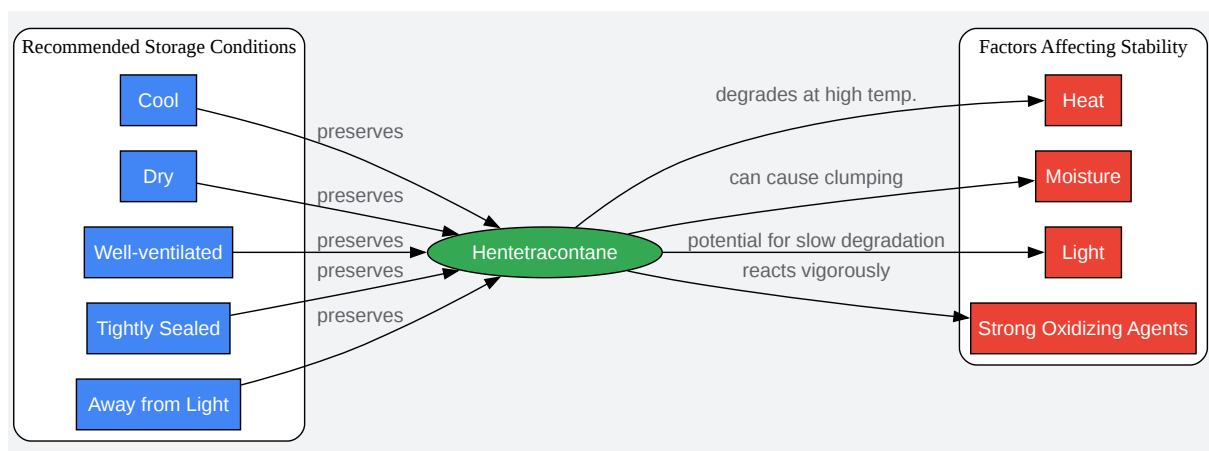
- Possible Cause: The waxy nature is an inherent physical property of long-chain alkanes due to strong van der Waals forces.<sup>[1]</sup>
- Solution:
  - Gentle Warming: You can gently warm the container to slightly above the melting point of **hentetracontane** (67-69.3 °C) to handle it as a liquid.<sup>[1][10]</sup> Use a calibrated heat source and avoid overheating to prevent any potential degradation.
  - Dissolving in a Solvent: For accurate measurements, consider preparing a stock solution by dissolving a larger, more easily weighed amount of **hentetracontane** in a suitable, volatile solvent (e.g., heptane). You can then dispense the solution by volume. Ensure the solvent is anhydrous and of high purity to avoid introducing contaminants.

## Quantitative Data

### Physical and Chemical Properties of **Hentetracontane**

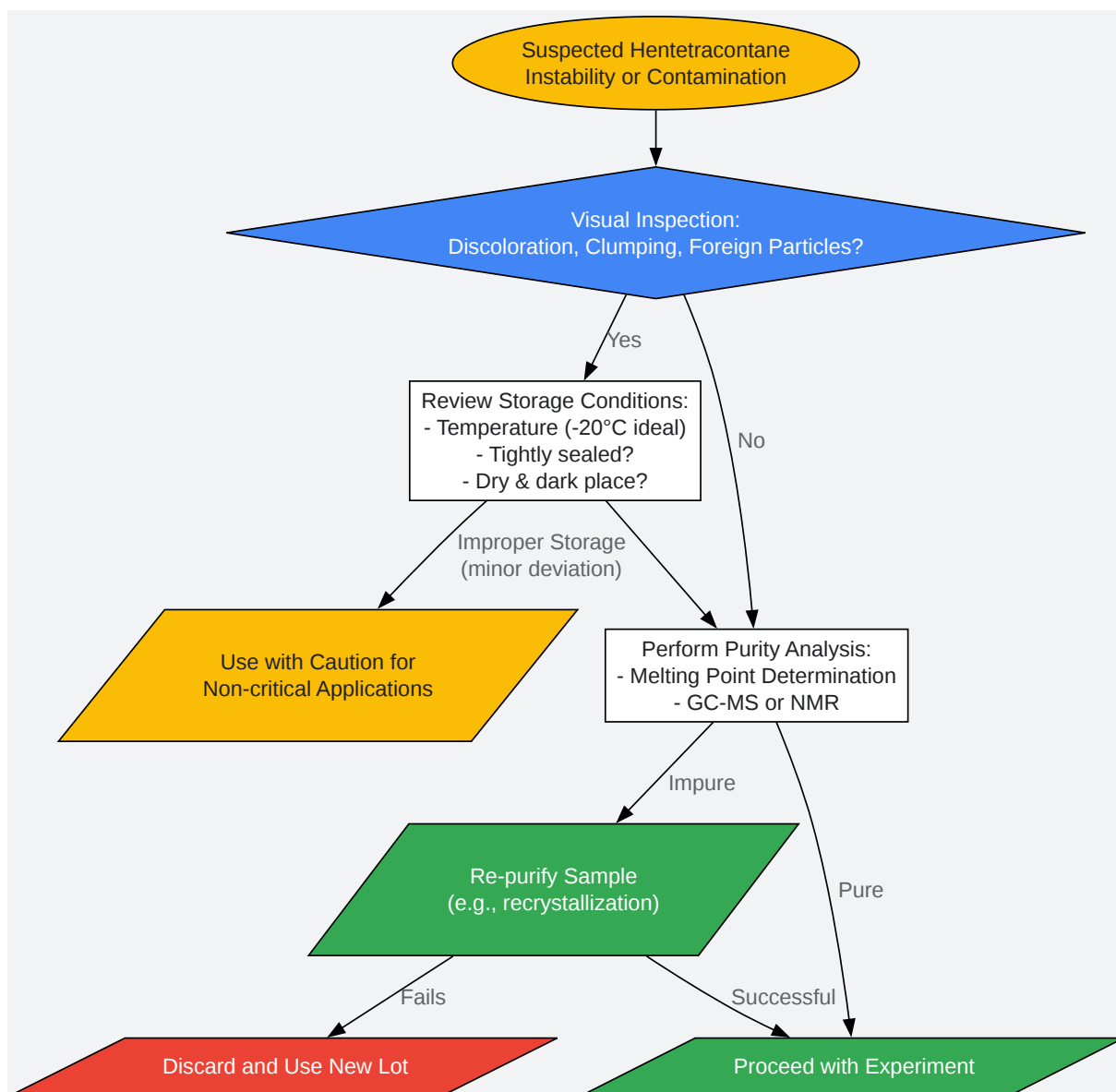
Property	Value	Source(s)
Molecular Formula	C <sub>31</sub> H <sub>64</sub>	[1][2][5]
Molar Mass	436.85 g/mol	[1]
Appearance	White, opaque, waxy solid/crystals	[1][3][10]
Melting Point	67-69.3 °C (340.15-342.45 K)	[1][3][10]
Boiling Point	458 °C (731.15 K) at 760 mmHg	[1][3]
Density	0.781 g/cm <sup>3</sup> at 68 °C	[1][5]
Solubility	Insoluble in water; Soluble in heptane, benzene, petroleum ether.	[1][5]
Vapor Pressure	1.40 x 10 <sup>-11</sup> mmHg at 25 °C (extrapolated)	[1][5]
Flash Point	~313 °C (estimated)	[3]

## Visual Guides



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Caption: Factors influencing **hentetracontane** stability and recommended storage.



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